

Essential Safety and Operational Guide for Handling Dorsomorphin

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Compound of Interest

Compound Name: *Dorsmanin I*

Cat. No.: *B15290495*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of Dorsomorphin, a potent and selective inhibitor of AMP-activated protein kinase (AMPK) and bone morphogenetic protein (BMP) signaling. Adherence to these procedures is critical for personnel safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Dorsomorphin is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment to minimize exposure.

Table 1: Recommended Personal Protective Equipment for Handling Dorsomorphin

PPE Category	Specification
Hand Protection	Nitrile rubber gloves with a minimum thickness of 0.11 mm.[1]
Eye Protection	Chemical safety goggles.[1]
Skin and Body	A protective lab coat should be worn.[1]
Respiratory	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

Quantitative Safety Data

While there are no known occupational exposure limits for Dorsomorphin, the following acute toxicity estimates provide a quantitative measure of its potential hazard.[1]

Table 2: Acute Toxicity Estimates for Dorsomorphin

Exposure Route	Value (ATEmix)
Oral	500.00 mg/kg
Dermal	1,100.00 mg/kg
Inhalation (dust/mist)	1.50 mg/l

ATEmix: Acute Toxicity Estimate of a mixture.

Operational Procedures: Handling and Storage

Proper handling and storage are essential to maintain the stability of Dorsomorphin and ensure a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of dust.
[1]
- Avoid direct contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke in the handling area.[1]

Storage:

- Store in a tightly closed container.[1]
- Protect from light.[1]
- Storage temperature recommendations vary by supplier, ranging from 4°C or lower to -20°C.
[1][3][4] Always refer to the supplier's specific instructions.

Experimental Protocols: Stock Solution Preparation

The following is a general protocol for preparing a stock solution of Dorsomorphin for use in cell culture experiments.

Materials:

- Dorsomorphin powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Warming bath (37°C)

Procedure:

- To create a 10 mM stock solution, reconstitute the Dorsomorphin powder with the appropriate volume of DMSO. For example, to a vial containing 2 mg of Dorsomorphin, add 407.8 µL of DMSO.[4]

- If a precipitate is observed, warm the solution at 37°C for 2 to 5 minutes to aid in dissolution.
[4]
- For cell culture applications, pre-warm the cell culture media before adding the reconstituted Dorsomorphin to avoid precipitation.[4]
- The final concentration of DMSO in the cell culture medium should generally not exceed 0.5%.[4]
- Aliquot the stock solution into smaller volumes and store at -20°C, protected from light.[4] It is recommended to avoid repeated freeze-thaw cycles.[5]

Disposal Plan

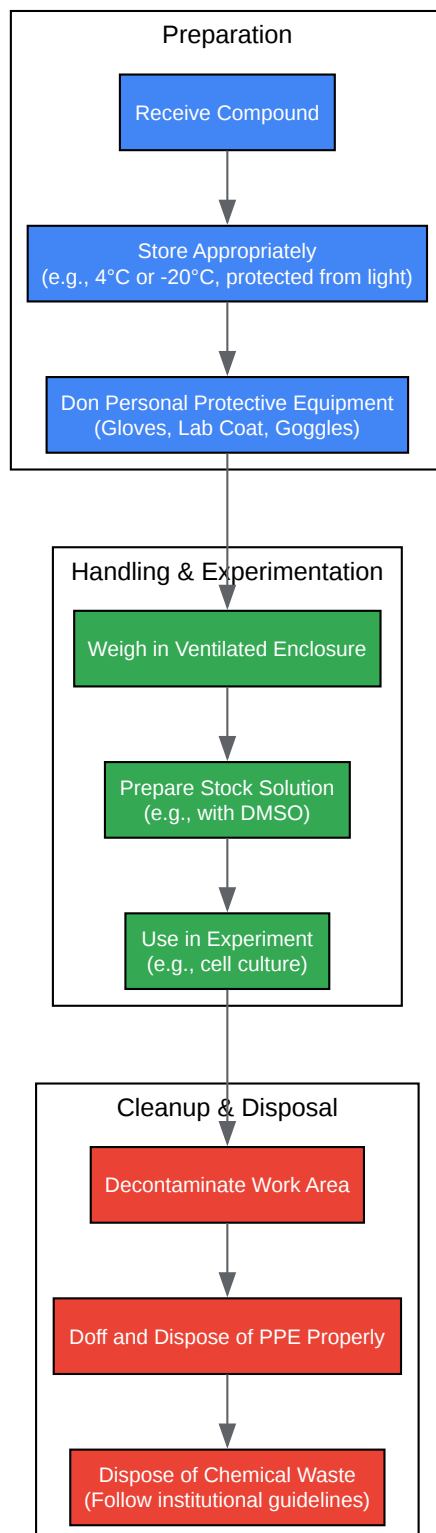
Proper disposal of Dorsomorphin and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Material:** Offer surplus and non-recyclable solutions to a licensed disposal company.
[1] One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- **Empty Containers:** Empty containers should be transported by a registered waste carrier for recycling or disposal in accordance with local regulations.[1]
- **Spills:** In case of a spill, wear appropriate PPE, avoid raising dust, and sweep the material into a suitable container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.[1]

Visualizing the Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of Dorsomorphin, from receiving the compound to its final disposal.

Safe Handling Workflow for Dorsomorphin



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Caption: Workflow for the safe handling of Dorsomorphin.

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